

Application Note: Verdoracine as a Standard for Analytical Testing

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Compound of Interest

Compound Name: Verdoracine

CAS No.: 14974-92-6

Cat. No.: B1172390

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Introduction

Verdoracine, chemically known as 4-isopropyl-1-methyl-2-(prop-1-enyl)benzene, is a synthetic fragrance ingredient valued for its green, earthy, and carrot-like aroma.[1][2] It is utilized in a variety of consumer products, including detergents, toiletries, and fine fragrances.[1][2] Beyond its application in the fragrance industry, the well-defined chemical structure and high purity of commercially available **Verdoracine** make it a suitable candidate for use as an analytical standard. This document provides detailed application notes and protocols for the use of **Verdoracine** as a reference standard for qualitative and quantitative analytical testing.

Applications as an Analytical Standard:

- **Quality Control:** To quantify **Verdoracine** in raw materials and finished fragrance formulations.
- **Method Development:** As a reference compound for developing and validating new analytical methods for fragrance analysis.

- Research: In studies investigating the physicochemical properties, stability, and potential biological interactions of fragrance molecules.[3]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of a reference standard is crucial for its proper handling, storage, and use in analytical testing. The key properties of **Verdoracine** are summarized in the table below.

Property	Value	Reference
Chemical Name	4-isopropyl-1-methyl-2-(prop-1-enyl)benzene	[1]
Synonyms	2-Prop-1-enyl-p-cymene, 4-Isopropyl-1-methyl-2-propenyl-benzol	[3]
CAS Number	14374-92-6	[1][3]
Molecular Formula	C ₁₃ H ₁₈	[1][3]
Molecular Weight	174.28 g/mol	[1][3]
Appearance	Colorless to pale yellow clear liquid	[2]
Purity (by GC)	95 - 100%	[3][4]
Boiling Point	242 - 246 °C at 760 mmHg	[2][3]
Density	0.89 g/cm ³ (Lit.)	[3]
Flash Point	96.67 °C (206.00 °F) TCC	[2][5]
Solubility	Soluble in alcohol and perfumery solvents; Insoluble in water.[5]	
Storage	Store at room temperature in a tightly sealed container.[3]	

Experimental Protocols

The following protocols are provided as a guide for the analytical testing of **Verdoracine**. These are general methods and may require optimization for specific instrumentation and matrices.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Quantification

GC-MS is a powerful technique for the analysis of volatile compounds like **Verdoracine**, providing both separation and structural identification.

Methodology:

- Standard Preparation:
 - Prepare a stock solution of **Verdoracine** at 1 mg/mL in methanol.
 - Create a series of calibration standards by serially diluting the stock solution to concentrations ranging from 1 µg/mL to 100 µg/mL in methanol.
- Sample Preparation:
 - Accurately weigh the sample containing **Verdoracine** and dissolve it in a known volume of methanol to achieve a theoretical concentration within the calibration range.
- GC-MS Instrumentation and Conditions:
 - GC System: Agilent 7890A or equivalent.
 - MS System: Agilent 5975C or equivalent.
 - Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Temperature Program:

- Initial temperature: 60°C, hold for 2 minutes.
- Ramp: 10°C/min to 280°C.
- Hold: 5 minutes at 280°C.
- Injection Mode: Splitless, 1 µL injection volume.
- MS Ionization: Electron Impact (EI) at 70 eV.
- MS Scan Range: 50 - 300 amu.
- Data Analysis:
 - Identify the **Verdoracine** peak based on its retention time and mass spectrum.
 - Generate a calibration curve by plotting the peak area of the **Verdoracine** standard against its concentration.
 - Quantify **Verdoracine** in the sample by comparing its peak area to the calibration curve.

High-Performance Liquid Chromatography (HPLC) for Non-Volatile Matrices

For analyzing **Verdoracine** in less volatile or complex matrices, a reverse-phase HPLC method can be employed.

Methodology:

- Standard Preparation:
 - Prepare a stock solution of **Verdoracine** at 1 mg/mL in acetonitrile.
 - Create a series of calibration standards by serially diluting the stock solution to concentrations ranging from 1 µg/mL to 200 µg/mL in acetonitrile.
- Sample Preparation:

- Extract **Verdoracine** from the sample matrix using a suitable solvent (e.g., acetonitrile) and dilute to a concentration within the calibration range. Solid-phase extraction (SPE) may be necessary for sample cleanup.
- HPLC Instrumentation and Conditions:
 - HPLC System: Waters Alliance HPLC System or equivalent.
 - Detector: Fluorescence Detector (FLD) or UV Detector (254 nm).
 - Column: C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 μ m).
 - Mobile Phase: Isocratic or gradient elution with acetonitrile and water. A typical starting point is 70:30 (v/v) acetonitrile:water.
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μ L.
 - Fluorescence Detection (if applicable): Excitation and emission wavelengths should be optimized. A starting point could be an excitation of 254 nm and an emission of 290 nm.
- Data Analysis:
 - Identify the **Verdoracine** peak by its retention time.
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of **Verdoracine** in the prepared sample.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Verification

NMR spectroscopy is the definitive method for the structural elucidation and confirmation of organic molecules like **Verdoracine**.

Methodology:

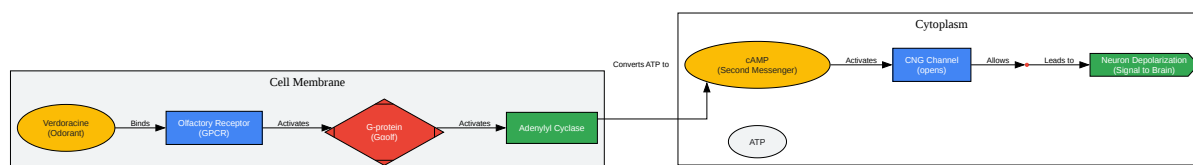
- Sample Preparation:
 - Dissolve approximately 5-10 mg of **Verdoracine** in 0.6-0.7 mL of deuterated chloroform (CDCl_3) or another suitable deuterated solvent.
 - Transfer the solution to a 5 mm NMR tube.
- NMR Instrumentation and Parameters:
 - Spectrometer: Bruker 400 MHz or equivalent.
 - ^1H NMR:
 - Acquire a standard proton spectrum.
 - Typical parameters: 32 scans, 1-second relaxation delay.
 - ^{13}C NMR:
 - Acquire a standard carbon spectrum.
 - Typical parameters: 1024 scans, 2-second relaxation delay.
 - 2D NMR (optional):
 - COSY (Correlation Spectroscopy) to establish proton-proton couplings.
 - HSQC (Heteronuclear Single Quantum Coherence) to correlate directly bonded protons and carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation) to identify long-range proton-carbon correlations.
- Data Analysis:
 - Process the spectra using appropriate software (e.g., MestReNova, TopSpin).
 - Assign the chemical shifts and coupling constants to the corresponding nuclei in the **Verdoracine** structure.

- Confirm the structure and purity by comparing the obtained spectra with reference data or theoretical predictions.

Visualization of Pathways and Workflows

Olfactory Signaling Pathway

Fragrance molecules like **Verdoracine** initiate a sense of smell by interacting with olfactory receptors, which are G-protein coupled receptors (GPCRs), in the nasal epithelium. This interaction triggers a downstream signaling cascade.

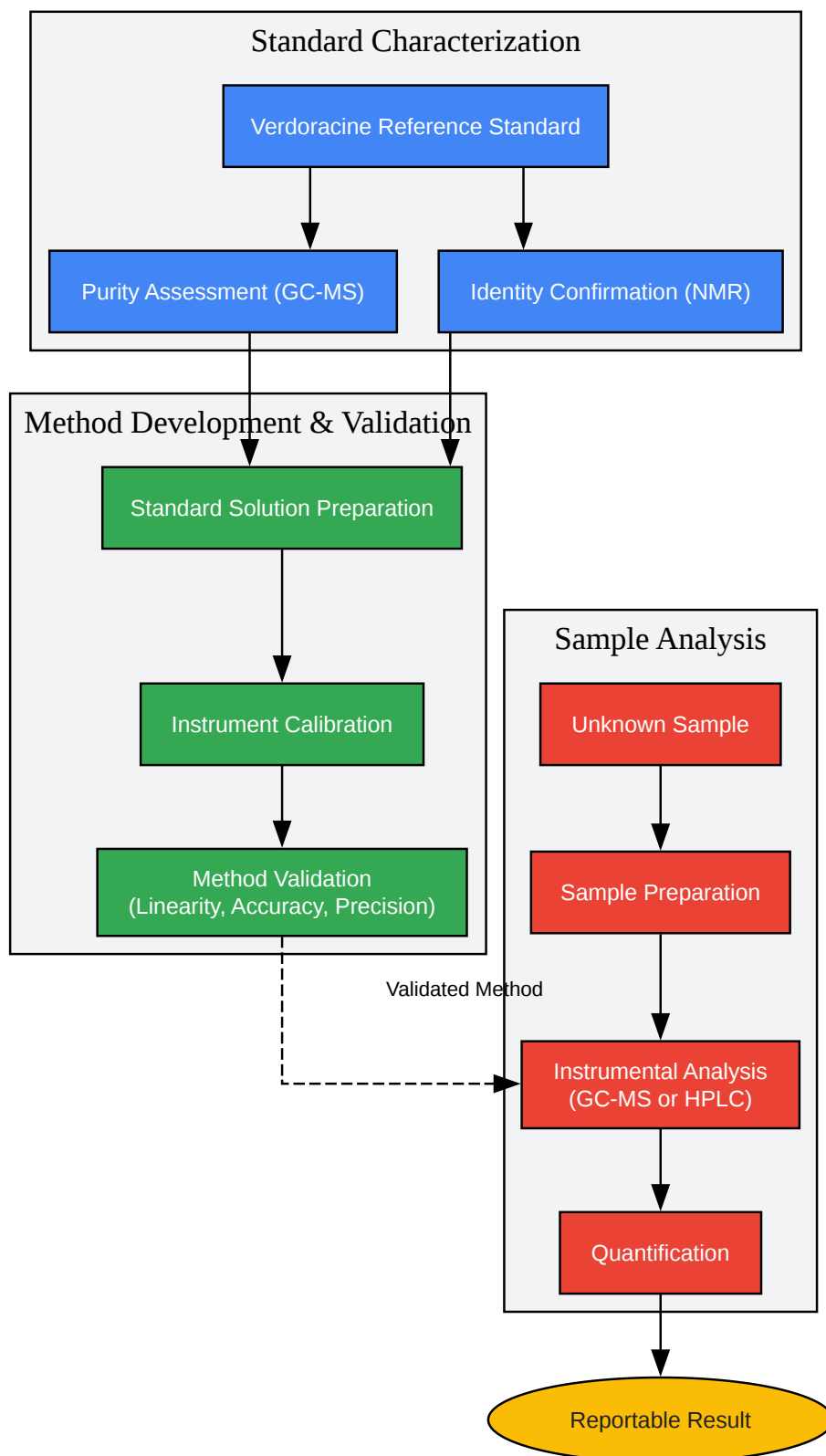


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Caption: A simplified diagram of the olfactory signal transduction pathway initiated by an odorant like **Verdoracine**.

Analytical Testing Workflow

The logical flow for using **Verdoracine** as an analytical standard involves several key steps, from initial characterization to its use in sample quantification.



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Caption: A workflow diagram for the use of **Verdoracine** as a reference standard in analytical testing.

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